# Technical Safety & Handling Guide: Tert-Butyl 5-Chlorofuran-2-Carboxylate

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Tert-butyl 5-chlorofuran-2-carboxylate* |
| *CAS No.:* | *59862-84-9* |
| *Cat. No.:* | *B3054359* |

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Subtitle: Physicochemical Profiling, Mechanistic Toxicology, and Operational Workflows for Drug Development

## Executive Summary

**Tert-butyl 5-chlorofuran-2-carboxylate** (CAS: 59862-84-9) is an advanced heterocyclic building block widely utilized in medicinal chemistry and agrochemical development[1]. Featuring a halogenated furan core and a sterically demanding tert-butyl ester, this compound serves as a versatile synthetic intermediate. As a Senior Application Scientist, I have designed this whitepaper to move beyond standard safety data sheets (SDS). Here, we dissect the causality behind its physicochemical properties, explore the mechanistic basis of its toxicological profile[2], and establish self-validating protocols for its safe handling and synthetic application.

## Physicochemical Profiling & Structural Implications

Understanding the molecular architecture of **tert-butyl 5-chlorofuran-2-carboxylate** is critical for predicting its behavior in both biological and synthetic environments.

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Table 1: Key Physicochemical Properties

| Property | Value / Description |
|---|---|
| Chemical Name | Tert-butyl 5-chlorofuran-2-carboxylate |
| CAS Registry Number | 59862-84-9[1] |
| Molecular Formula | C9H11ClO3 |
| Molecular Weight | 202.64 g/mol [1] |
| Structural Features | 5-membered aromatic oxygen heterocycle, C5-chloro, C2-tert-butyl ester |
| Recommended Storage | Inert atmosphere (Argon/N2), 2–8°C[3] |

Causality of Structural Choices:

- Why the Tert-Butyl Group? In multi-step synthesis, the carboxylic acid must be protected from nucleophilic attack. The bulky tert-butyl group provides immense steric hindrance, rendering the carbonyl carbon inaccessible to Grignard reagents or strong nucleophiles. Furthermore, it is highly stable to basic conditions but can be orthogonally cleaved under mild acidic conditions.
- Why the 5-Chloro Substituent? Halogenation at the C5 position serves a dual purpose. Biologically, it blocks a major site of cytochrome P450-mediated oxidative metabolism (epoxidation), thereby increasing the metabolic half-life of derived pharmacophores. Synthetically, the C-Cl bond provides a handle for late-stage functionalization via transition-metal-catalyzed cross-coupling reactions.

## Mechanistic Toxicology & Hazard Identification

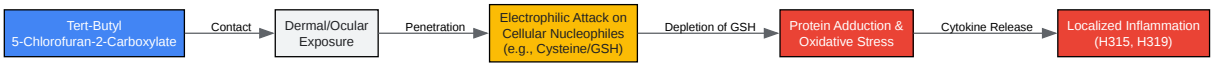
While specific in vivo toxicological data for the tert-butyl ester is limited, read-across methodology from structurally analogous compounds (such as methyl 5-chlorofuran-2-carboxylate) provides a robust hazard profile[2][4].

GHS Classification (Extrapolated):

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- Acute Toxicity, Oral (Category 4): H302 - Harmful if swallowed[4][5].
- Skin Irritation (Category 2): H315 - Causes skin irritation[4].
- Eye Irritation (Category 2A): H319 - Causes serious eye irritation[4].
- Specific Target Organ Toxicity - Single Exposure (Category 3): H335 - May cause respiratory irritation[4].

Causality of Toxicity: The toxicity of halogenated furan carboxylates is driven by the electrophilic nature of the furan ring, which is further activated by the electron-withdrawing ester group[2]. Upon exposure to biological tissues, these electrophilic centers can undergo nucleophilic attack by cellular thiols (e.g., glutathione or cysteine residues in proteins). This covalent adduction depletes cellular antioxidants, inducing localized oxidative stress and triggering the inflammatory cascades responsible for the observed irritation (H315, H319, H335).




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Caption: Furan-induced localized irritation via electrophilic protein adduction.

## Operational Workflows: Handling, Storage, and Emergency Response

To ensure a self-validating safety system, protocols must have built-in verification steps to confirm efficacy before proceeding.

Protocol 1: Standard Operating Procedure (SOP) for Handling

- Environmental Control: Always handle the compound within a certified Class II fume hood with a face velocity of at least 100 fpm to mitigate inhalation risks (H335).
- PPE Verification: Don standard laboratory PPE: flame-retardant lab coat, safety goggles, and double-layered nitrile gloves.

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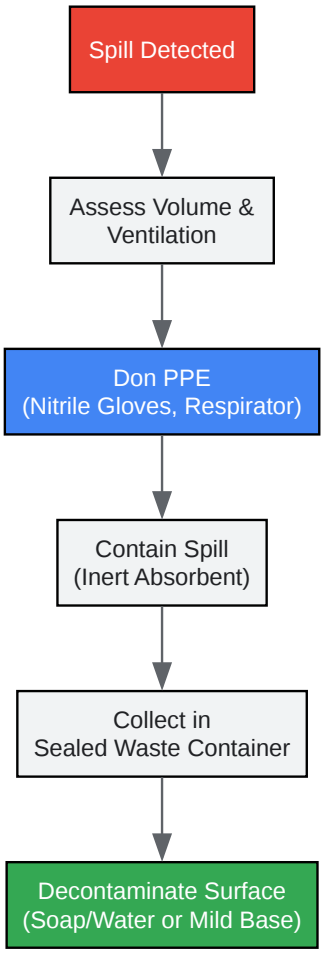
- Self-Validation Step: Inflate and inspect gloves for micro-tears before handling; electrophilic furan derivatives can permeate compromised nitrile over time.

- Dispensing: Use anti-static spatulas. Weigh the material in a closed, tared vial to prevent aerosolization of particulates.

- Storage: Store at 2–8°C under an inert atmosphere (Argon or N2)[3].

  - Causality: Furan rings are susceptible to slow auto-oxidation and photo-degradation. Cold, dark, and inert storage prevents the formation of highly reactive, explosive peroxides.

Protocol 2: Emergency Spill Response In the event of a localized spill, execute the following workflow to neutralize the electrophilic hazard safely.




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Caption: Step-by-step emergency response workflow for accidental spills of furan derivatives.

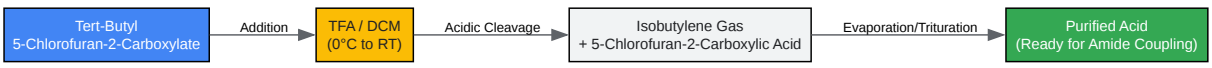
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## Synthetic Utility & Deprotection Strategies

The primary utility of **tert-butyl 5-chlorofuran-2-carboxylate** lies in its ability to be selectively deprotected to yield the free carboxylic acid for subsequent amide coupling or esterification.

Protocol 3: TFA-Mediated Deprotection Workflow Causality: Trifluoroacetic acid (TFA) provides the precise pKa required to protonate the tert-butyl ester oxygen, facilitating the elimination of isobutylene gas and yielding the free acid without cleaving the sensitive C-Cl bond.

- Preparation: Dissolve 1.0 equivalent of **tert-butyl 5-chlorofuran-2-carboxylate** in anhydrous dichloromethane (DCM) (0.2 M concentration) under an argon atmosphere.
- Reagent Addition: Cool the reaction flask to 0°C using an ice bath. Slowly add 10 equivalents of neat TFA dropwise.
  - Self-Validation Step: The visible evolution of gas bubbles (isobutylene) confirms the initiation of the deprotection mechanism.
- Reaction Progression: Remove the ice bath and allow the mixture to warm to room temperature. Stir for 2–4 hours. Monitor via TLC (Hexanes/EtOAc) until the starting material is completely consumed.
- Workup: Concentrate the mixture under reduced pressure. To remove residual TFA, co-evaporate the crude residue with toluene (3 x 10 mL).
- Isolation: Triturate the resulting solid with cold diethyl ether to yield pure 5-chlorofuran-2-carboxylic acid[3].




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Caption: TFA-mediated deprotection workflow yielding the free acid for downstream coupling.

## References

- Sigma-Aldrich. "**tert-Butyl 5-chlorofuran-2-carboxylate** (CAS 59862-84-9)". 1

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- BLD Pharm. "5-Chlorofuran-2-carboxylic acid". 3
- CymitQuimica. "CAS 58235-81-7: Methyl 5-chloro-2-furancarboxylate". 2
- Sigma-Aldrich. "Methyl 5-Chlorofuran-2-carboxylate | 58235-81-7". 4
- BLD Pharm. "58235-81-7 | Methyl 5-chlorofuran-2-carboxylate". 5

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## Sources

- 1. Chlorofuran | Sigma-Aldrich [sigmaaldrich.com]
- 2. CAS 58235-81-7: Methyl 5-chloro-2-furancarboxylate [cymitquimica.com]
- 3. 618-30-4|5-Chlorofuran-2-carboxylic acid|BLD Pharm [bldpharm.com]
- 4. Methyl 5-Chlorofuran-2-carboxylate | 58235-81-7 [sigmaaldrich.com]
- 5. 58235-81-7|Methyl 5-chlorofuran-2-carboxylate|BLD Pharm [bldpharm.com]
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